

# Proper Disposal Procedures for Fenagon and Phenergan

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## Compound of Interest

Compound Name: Fenagon

Cat. No.: B1222464

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A degree of ambiguity exists between the terms "**Fenagon**" and "Phenergan." To ensure comprehensive safety and operational guidance, this document provides information for both a chemical compound identified as **Fenagon** and the pharmaceutical drug Phenergan (promethazine HCl). Researchers, scientists, and drug development professionals should carefully identify their specific substance to ensure adherence to the correct disposal protocols.

## Fenagon (CAS 52671-26-8)

**Fenagon** is identified as (2-butoxy-2-oxoethyl) 2-(2,4-dichlorophenoxy)acetate[1]. Due to the limited availability of specific disposal protocols for this compound, the following guidance is based on general best practices for the disposal of laboratory chemicals and hazardous waste regulations.

## Chemical and Physical Properties of Fenagon

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>16</sub> Cl <sub>2</sub> O <sub>5</sub> [1]
Molecular Weight	335.2 g/mol [1]
IUPAC Name	(2-butoxy-2-oxoethyl) 2-(2,4-dichlorophenoxy)acetate[1]
CAS Number	52671-26-8[2]

## Experimental Protocols for Disposal of Fenagon

The proper disposal of **Fenagon**, as with any laboratory chemical, must adhere to federal, state, and local regulations. The following steps provide a general protocol for its disposal as a potentially hazardous waste.

### Step 1: Hazardous Waste Determination

The first crucial step is to determine if the waste is hazardous. This can be done through knowledge of the waste's characteristics or through testing[3][4]. Given that **Fenagon** contains chlorinated compounds, it should be treated as hazardous waste unless confirmed otherwise by a certified laboratory. Hazardous waste is typically categorized by characteristics such as ignitability, corrosivity, reactivity, and toxicity[3][4].

### Step 2: Segregation and Storage

- Segregation: Do not mix **Fenagon** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office. Improper mixing can lead to dangerous chemical reactions.
- Storage: Store **Fenagon** waste in a designated, well-ventilated, and secure area. The storage container must be compatible with the chemical, in good condition, and kept closed except when adding waste[3]. The container must be clearly labeled as "Hazardous Waste" and include the chemical name ("**Fenagon**" or "(2-butoxy-2-oxoethyl) 2-(2,4-dichlorophenoxy)acetate") and the accumulation start date.

### Step 3: Personal Protective Equipment (PPE)

When handling **Fenagon** waste, appropriate PPE should be worn. Based on general laboratory safety for handling chlorinated organic compounds, this should include:

- Nitrile gloves
- Safety glasses or goggles
- A lab coat

### Step 4: Arrange for Licensed Disposal

Hazardous waste must be disposed of through a licensed hazardous waste management facility[5]. Your institution's EHS office will have established procedures for the collection and disposal of chemical waste. Contact them to schedule a pickup. Do not dispose of **Fenagon** down the drain or in regular trash[5].

#### Step 5: Manifesting and Record Keeping

For off-site transport and disposal, a hazardous waste manifest is required. This document tracks the waste from its point of generation to its final disposal ("cradle to grave")[5][6]. The generator of the waste is ultimately responsible for its proper disposal[5]. Maintain all records of waste determination, storage, and disposal for at least three years[3].

## Phenergan (Promethazine HCl)

Phenergan is the brand name for the drug promethazine hydrochloride, a phenothiazine derivative with antihistaminic, sedative, and antiemetic properties[7][8]. The disposal of pharmaceutical waste is regulated to prevent environmental contamination and potential misuse.

### Properties of Phenergan (Promethazine HCl)

Property	Value
Molecular Formula	C17H20N2S•HCl[7]
Molecular Weight	320.88 g/mol [7][9]
Appearance	White to faint yellow, practically odorless, crystalline powder[7][9]
Solubility	Freely soluble in water and soluble in alcohol[7]
CAS Number	58-33-3 (for Promethazine HCl)[9]

## Experimental Protocols for Disposal of Phenergan

The following protocols are based on guidelines from the U.S. Food and Drug Administration (FDA) and the Drug Enforcement Administration (DEA) for the disposal of unused medicines.

#### Option 1: Drug Take-Back Programs (Preferred Method)

The most environmentally sound and safest method for disposing of unused Phenergan is through a drug take-back program[10][11]. These programs collect and safely dispose of unwanted medicines.

- **Locate a Collection Site:** Many pharmacies, hospitals, and law enforcement agencies have permanent drug drop-off boxes[11]. The DEA also sponsors National Prescription Drug Take-Back Days[12]. You can find authorized collection sites through the DEA's website[12].
- **Mail-Back Programs:** Some pharmacies and organizations offer prepaid mail-back envelopes for medication disposal[10].

#### Option 2: At-Home Disposal (if a take-back program is not available)

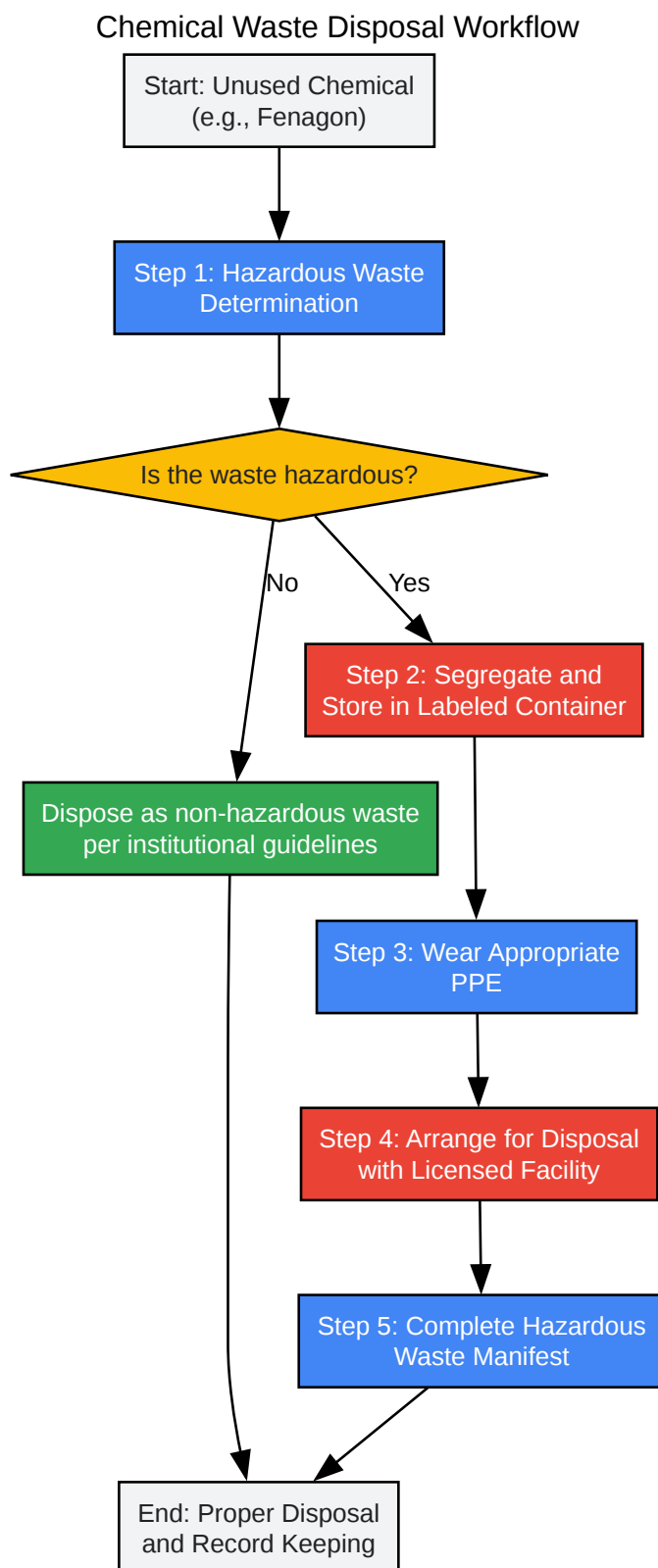
If a take-back program is not accessible, Phenergan can be disposed of in the household trash with the following precautions to prevent accidental ingestion or misuse[10][13].

- **Do Not Crush:** Do not crush tablets or capsules[10][13].
- **Mix with an Undesirable Substance:** Remove the medication from its original container and mix it with an unpalatable substance such as used coffee grounds, dirt, or cat litter[11][12][13]. This makes the medication less appealing to children and pets and unrecognizable to anyone who may go through the trash.
- **Seal in a Container:** Place the mixture in a sealable plastic bag, empty can, or other container to prevent the medication from leaking or breaking out of a garbage bag[11][12].
- **Dispose of in Trash:** Throw the sealed container in your household trash.
- **Remove Personal Information:** Before disposing of the empty prescription bottle or packaging, scratch out all personal information from the label to protect your privacy[12][13].

**Important Note on Flushing:** Phenergan is not on the FDA's "flush list"[10][13]. Do not flush Phenergan down the toilet or pour it down the sink, as this can lead to water contamination[14].

## Visualizing the Disposal Process

The following diagram illustrates the general decision-making workflow for the disposal of a laboratory chemical like **Fenagon**.



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Caption: Decision workflow for proper disposal of laboratory chemicals.

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